

3-oxopropanoic acid thermal stability analysis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-Oxopropanoic acid

CAS No.: 926-61-4

Cat. No.: S580796

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Available Chemical Information

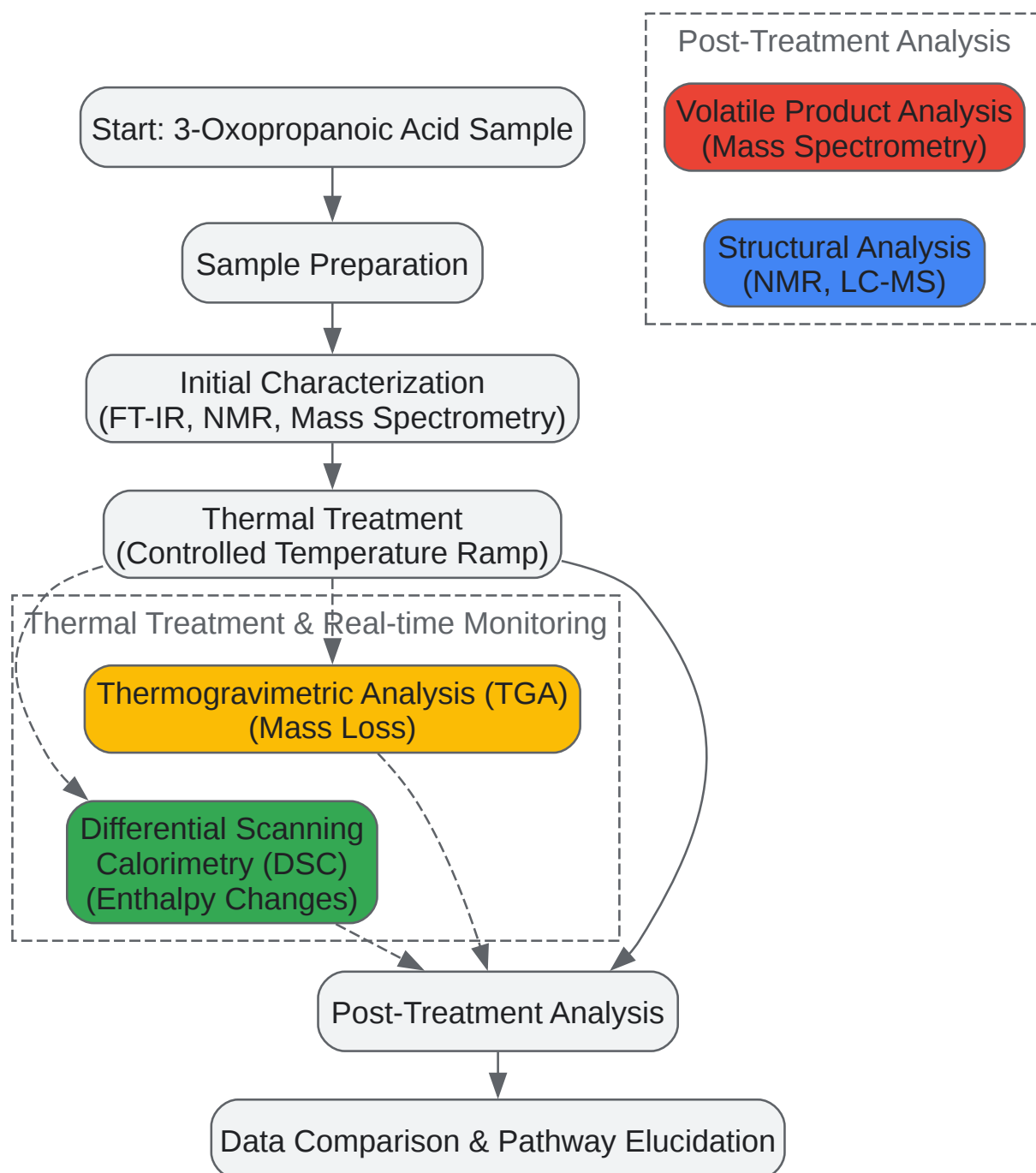
The table below summarizes the key identified information about **3-oxopropanoic acid**, also known as malonic semialdehyde.

Property	Description
IUPAC Name	3-Oxopropanoic acid [1]
Other Names	Malonic semialdehyde, Formylacetic acid [1]
Molecular Formula	C ₃ H ₄ O ₃ [1]
Natural Role	Metabolic intermediate; formed by reversible oxidation of 3-hydroxypropionyl-CoA [1]
Key Reactivity	Highly reactive; can be generated <i>in situ</i> from malic acid; reacts with phenols to form coumarin and with urea to form uracil [1]

Proposed Experimental Pathway for Thermal Analysis

As specific thermal degradation data was not found, the following workflow outlines a general approach based on common practices in the field [2]. You can use this as a guide to conduct your own experimental

analysis.



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References

1. 3-Oxopropanoic acid [en.wikipedia.org]
2. Thermal decomposition of the amino acids glycine, cysteine ... [bmcbiophys.biomedcentral.com]

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Address: Ontario, CA 91761, United States

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